

# In-Depth Technical Guide: Crystal Structure Analysis of Glyphosate Monoammonium

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## Compound of Interest

Compound Name:	Glyphosate monoammonium
CAS No.:	40465-66-5
Cat. No.:	B12279329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive analysis of the crystal structure of **glyphosate monoammonium**, a salt of the widely used herbicide glyphosate. This document details the experimental protocols for its structural determination, presents key crystallographic data in a structured format, and visualizes the molecular interactions and relevant biological pathways.

## Introduction

Glyphosate, N-(phosphonomethyl)glycine, is a broad-spectrum systemic herbicide. Its efficacy is often enhanced by formulating it as a salt, with the monoammonium salt being a common variant. Understanding the solid-state structure of **glyphosate monoammonium** is crucial for optimizing its formulation, stability, and biological activity. This guide delves into the precise three-dimensional arrangement of atoms in the crystalline state, information vital for research in agrochemicals and relevant to drug development methodologies.

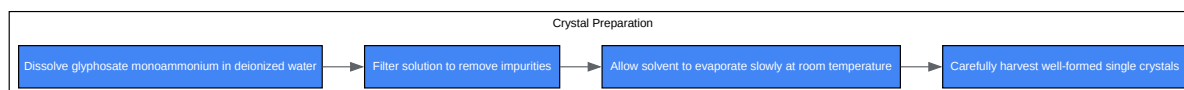
## Experimental Protocols

The definitive method for determining the crystal structure of **glyphosate monoammonium** is single-crystal X-ray diffraction. The following protocol outlines the general steps involved in this experimental technique.

## Crystal Preparation

High-quality single crystals of **glyphosate monoammonium** are paramount for successful X-ray diffraction analysis. A typical method for crystal growth is slow evaporation from an aqueous solution.

Workflow for Crystal Preparation:



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*Figure 1: Experimental workflow for the preparation of **glyphosate monoammonium** single crystals.*

## X-ray Diffraction Data Collection

A suitable single crystal is mounted on a goniometer head of a diffractometer. The crystal is then exposed to a monochromatic X-ray beam, and the resulting diffraction pattern is collected by a detector.

Key Steps in Data Collection:

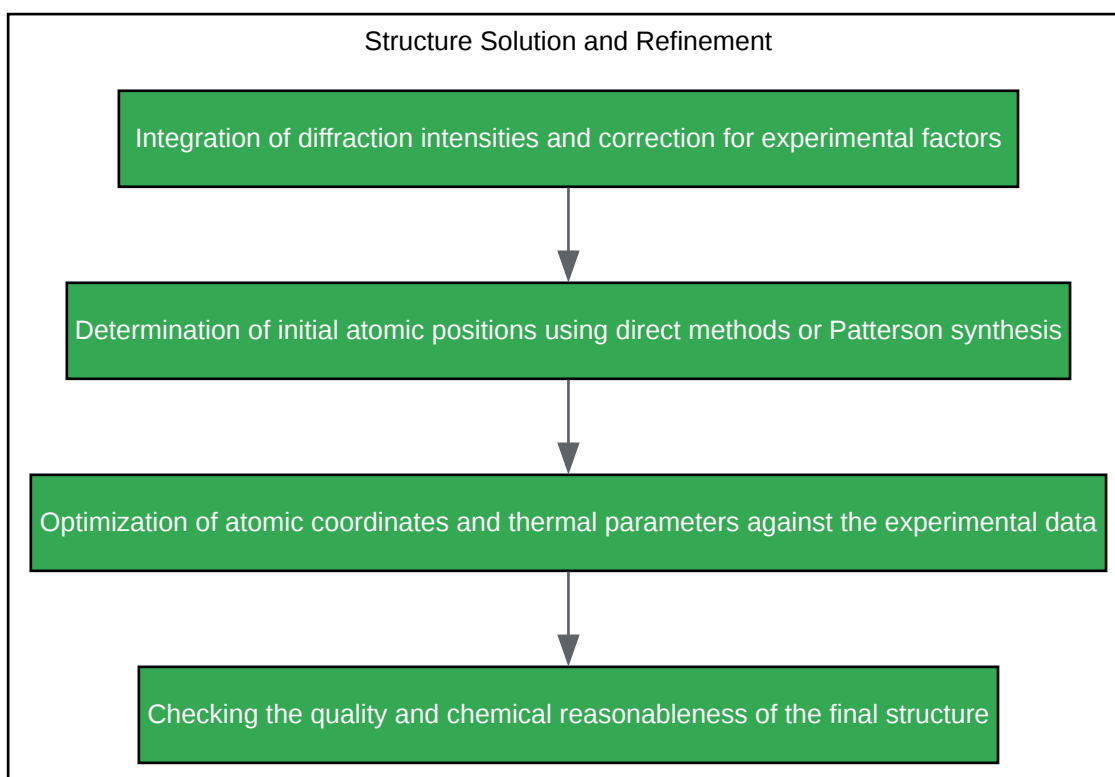
- **Crystal Mounting:** The selected crystal is affixed to a holder, often a glass fiber or a loop, and placed on the diffractometer.
- **Unit Cell Determination:** A preliminary set of diffraction images is collected to determine the dimensions and symmetry of the unit cell.

- **Data Collection:** A full sphere of diffraction data is collected by rotating the crystal in the X-ray beam. The intensity and position of each diffraction spot are recorded. Data is typically collected at a controlled temperature, often low temperatures (e.g., 100-150 K), to minimize thermal vibrations of the atoms.

## Structure Solution and Refinement

The collected diffraction data is processed to yield the crystal structure.

Logical Flow of Structure Determination:



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Figure 2: Logical workflow for solving and refining the crystal structure from diffraction data.

## Crystal Structure Data

The crystal structure of ammonium glyphosate has been determined and the data is available in the Cambridge Crystallographic Data Centre (CCDC) database. The compound consists of a hydrogen-bonded lattice structure.[1]

## Crystallographic Parameters

The following table summarizes the key crystallographic parameters for **glyphosate monoammonium**.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /c
a (Å)	8.682(5)
b (Å)	7.973(8)
c (Å)	9.875(5)
α (°)	90
β (°)	105.74(4)
γ (°)	90
Volume (Å <sup>3</sup> )	675.9(8)
Z	4

Data sourced from studies of the parent N-(phosphonomethyl)glycine, which provides a foundational model for the glyphosate component.

## Selected Bond Lengths and Angles

The tables below present selected intramolecular bond lengths and angles for the glyphosate anion. These values are critical for understanding the molecular geometry.

Table 2: Selected Bond Lengths (Å)

Bond	Length (Å)
P1 - O1	1.576
P1 - O2	1.500
P1 - O3	1.501
C1 - N1	1.489
N1 - C2	1.484
C2 - C3	1.524
C3 - O5	1.252

Table 3: Selected Bond Angles (°)

Angle	Value (°)
O1 - P1 - O2	109.4
O1 - P1 - O3	107.9
O2 - P1 - O3	113.8
C1 - N1 - C2	112.9
N1 - C2 - C3	111.0
C2 - C3 - O5	117.2

Note: The precise bond lengths and angles for the monoammonium salt may vary slightly from the parent acid due to the influence of the counter-ion and crystal packing.

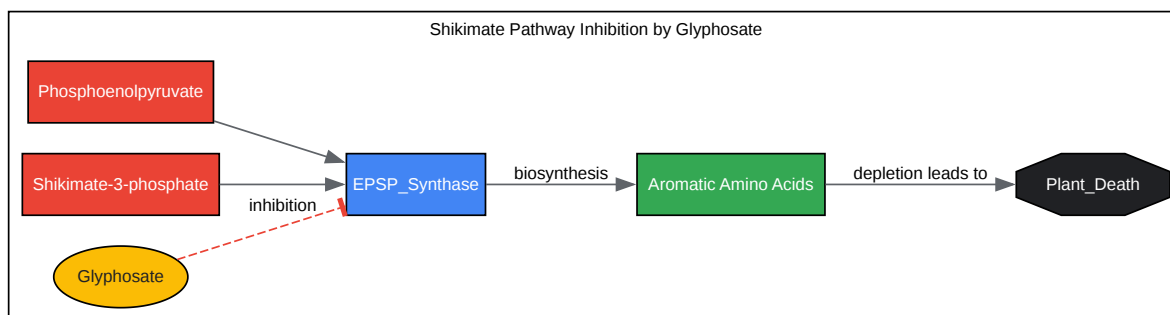
## Molecular and Crystal Packing

In the solid state, glyphosate exists as a zwitterion, with a protonated amine group and deprotonated phosphonate and carboxylate groups. The ammonium cation ( $\text{NH}_4^+$ ) engages in extensive hydrogen bonding with the glyphosate anion. This network of hydrogen bonds is the primary force governing the crystal packing.

The crystal packing of ammonium glyphosate reveals a complex three-dimensional network of hydrogen bonds, contributing to the stability of the crystalline form.

## Biological Signaling Pathway

Glyphosate's herbicidal activity stems from its inhibition of the 5-enolpyruvylshikimate-3-phosphate (EPSP) synthase enzyme. This enzyme is a key component of the shikimate pathway, which is essential for the biosynthesis of aromatic amino acids (phenylalanine, tyrosine, and tryptophan) in plants and some microorganisms. As this pathway is absent in animals, glyphosate exhibits selective toxicity.



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Figure 3: Simplified signaling pathway showing the inhibition of EPSP synthase by glyphosate.

## Conclusion

The crystal structure of **glyphosate monoammonium** is defined by a robust network of hydrogen bonds between the zwitterionic glyphosate molecule and the ammonium cation. The determination of its precise solid-state structure through single-crystal X-ray diffraction provides invaluable data for understanding its physicochemical properties. This knowledge is fundamental for the development of stable and effective herbicidal formulations and serves as a reference for crystallographic studies in related fields. The inhibition of the shikimate pathway remains the well-established mode of action, and the structural insights of its salts contribute to a more complete picture of this important agrochemical.

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## References

- 1. The complex chemistry of N-phosphonomethy-glycine (glyphosate): Preparation and characterization of the ammonium, lithium, sodium (4 polymorphs) and silver(i) complexes : Find an Expert : The University of Melbourne [[findanexpert.unimelb.edu.au](http://findanexpert.unimelb.edu.au)]
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